

# Safe Handling and Storage of 3-(Bromomethyl)nonane: Application Notes and Protocols

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## Compound of Interest

Compound Name: 3-(Bromomethyl)nonane

Cat. No.: B15311832

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-(Bromomethyl)nonane** (CAS No. 25234-28-0). The information herein is compiled from available safety data for structurally similar compounds and general knowledge of alkyl bromides. It is imperative to obtain and review the specific Safety Data Sheet (SDS) from your supplier before commencing any work with this chemical.

## Compound Information and Properties

**3-(Bromomethyl)nonane** is a brominated alkane used in organic synthesis. While a comprehensive, publicly available Safety Data Sheet (SDS) for this specific compound is not readily accessible, data for analogous compounds and general chemical principles indicate its physical and chemical properties.

Table 1: Physical and Chemical Properties of **3-(Bromomethyl)nonane**

Property	Value
CAS Number	25234-28-0
Molecular Formula	C <sub>10</sub> H <sub>21</sub> Br
Molecular Weight	221.18 g/mol
Appearance	Likely a clear, colorless to light yellow liquid
Boiling Point	Data not available
Flash Point	Likely combustible
Solubility	Insoluble in water; Soluble in organic solvents

## Hazard Identification and GHS Classification

Based on data for similar alkyl bromides, **3-(Bromomethyl)nonane** is anticipated to be classified with the following hazards under the Globally Harmonized System (GHS). The exclamation mark pictogram is the most likely associated symbol, indicating potential irritation and other hazards.

Signal Word: Warning

Table 2: Anticipated GHS Hazard and Precautionary Statements

GHS Classification	Code	Statement
Hazard Statements	H315	Causes skin irritation.
H319		Causes serious eye irritation.
H335		May cause respiratory irritation.
Precautionary Statements		
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312		Call a POISON CENTER or doctor/physician if you feel unwell.

P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

### Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **3-(Bromomethyl)nonane** to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for tears or holes before and after use.
- Skin and Body Protection: A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.

### Safe Handling Procedures

- Preparation:
  - Ensure a chemical fume hood is operational and the sash is at the appropriate height.
  - Have all necessary equipment and reagents readily available.
  - Ensure an eyewash station and safety shower are accessible and unobstructed.
  - Have appropriate spill cleanup materials on hand.
- Handling:
  - Handle **3-(Bromomethyl)nonane** exclusively within a chemical fume hood.
  - Avoid direct contact with skin and eyes.
  - Avoid inhalation of vapors.
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Ground and bond containers when transferring material to prevent static discharge.
  - Use spark-proof tools and explosion-proof equipment if large quantities are being handled.
  - Keep the container tightly closed when not in use.
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling, even if gloves were worn.
  - Decontaminate all work surfaces and equipment after use.
  - Dispose of contaminated waste in a designated, labeled hazardous waste container.

## Storage Procedures

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.

- Store away from incompatible materials such as strong oxidizing agents.
- The storage area should be clearly labeled with the identity of the chemical and its hazards.
- Store in a locked cabinet or other secure location to prevent unauthorized access.

## Emergency Procedures

### First Aid Measures

- **Inhalation:** Move the affected person to fresh air and keep them comfortable for breathing. If they feel unwell, seek medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

### Accidental Release Measures

- **Small Spills (in a fume hood):**
  - Absorb the spill with an inert material (e.g., vermiculite, dry sand, or earth).
  - Place the absorbent material into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with a suitable solvent, followed by soap and water.
- **Large Spills (or spills outside a fume hood):**
  - Evacuate the area immediately.
  - Alert others in the vicinity.

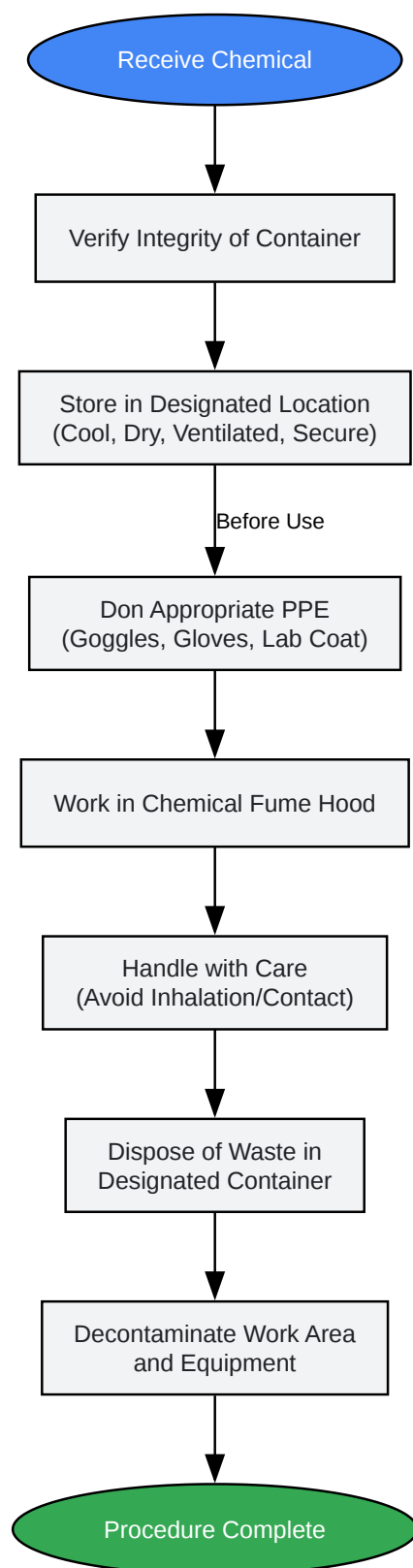
- If safe to do so, turn off all ignition sources.
- Contact your institution's emergency response team.
- Do not re-enter the area until it has been declared safe by trained personnel.

## Firefighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Do not use a solid water stream as it may scatter and spread the fire.
- **Specific Hazards:** The compound may produce toxic and irritating fumes, including hydrogen bromide and carbon oxides, upon combustion. Vapors may be heavier than air and can travel to a source of ignition and flash back.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Visual Protocols

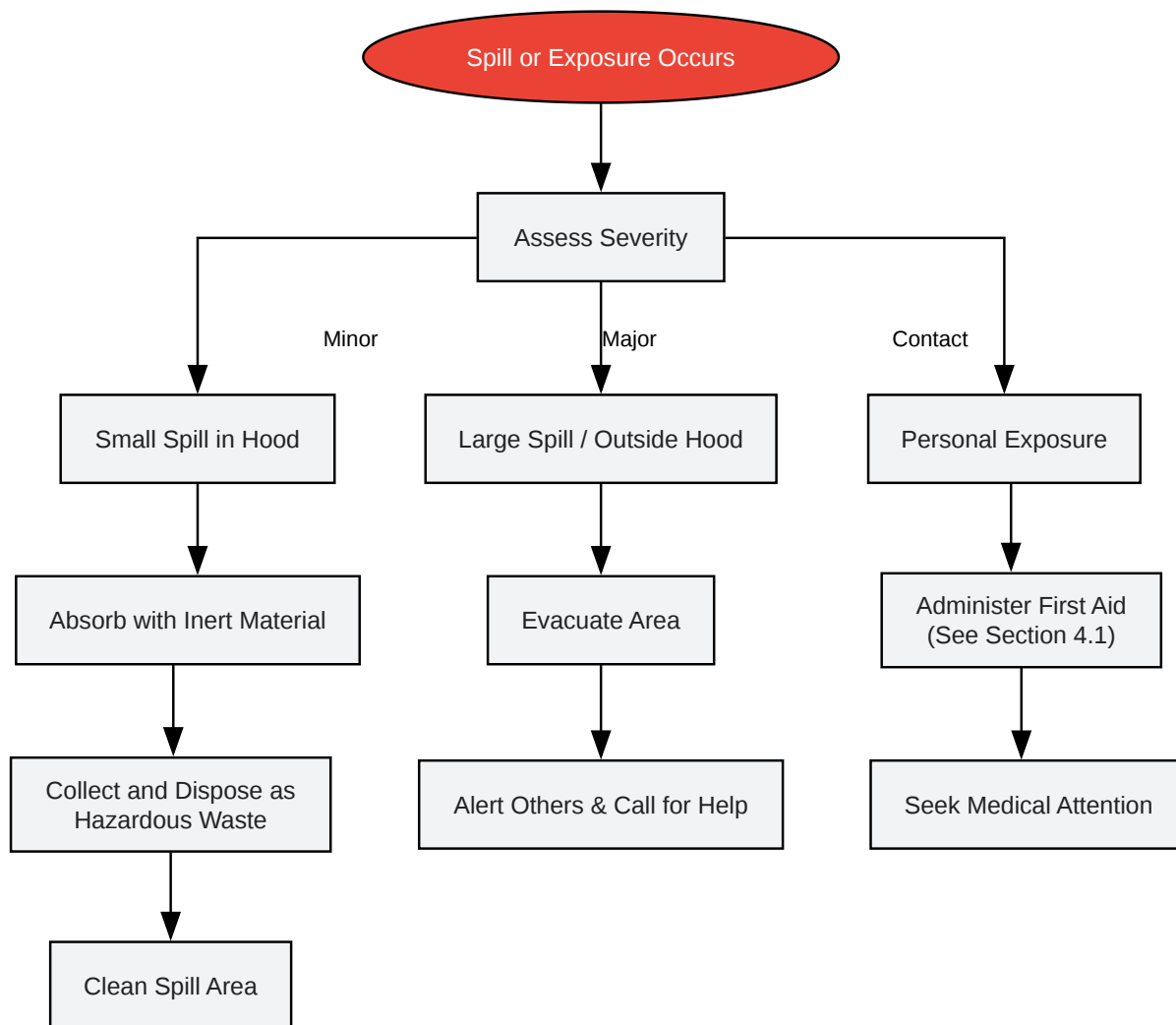
The following diagrams illustrate the logical workflows for handling and emergency response.



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Caption: Workflow for the safe handling of **3-(Bromomethyl)nonane**.





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Caption: Emergency response protocol for **3-(Bromomethyl)nonane** incidents.

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